

In-Depth Technical Guide on the Safety and Handling of Methylacetamide-PEG3-NH2

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Compound of Interest

Compound Name: Methylacetamide-PEG3-NH2

Cat. No.: B11931717

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and experimental application of **Methylacetamide-PEG3-NH2**, a bifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Due to the absence of a specific Safety Data Sheet (SDS) for **Methylacetamide-PEG3-NH2**, this document synthesizes safety data from its primary structural components: N-Methylacetamide and amino-polyethylene glycol (PEG) linkers. All quantitative data is presented in structured tables, and detailed experimental protocols are provided.

Compound Identification and Properties

Methylacetamide-PEG3-NH2 is a chemical tool used in biomedical research, particularly in the development of targeted protein degraders. It incorporates a methylacetamide moiety, a tri(ethylene glycol) spacer, and a terminal primary amine.

Property	Value
Molecular Formula	C10H22N2O4
Molecular Weight	234.29 g/mol
Appearance	Not specified (likely a solid or viscous oil)
Solubility	Expected to be soluble in water and common organic solvents like DMSO and DMF.
Storage Conditions	Store at -20°C for long-term stability.

Safety and Hazard Information

Disclaimer: No specific Safety Data Sheet (SDS) for **Methylacetamide-PEG3-NH2** is currently available. The following information is a composite derived from the known hazards of its structural analogs, N-Methylacetamide and amino-PEG linkers. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use.

Summary of Potential Hazards

The primary hazards associated with **Methylacetamide-PEG3-NH2** are anticipated to stem from its constituent parts. The N-Methylacetamide component is classified as a substance that may damage fertility or the unborn child. Amino-PEG linkers are known to cause skin and eye irritation.

Hazard	Description	GHS Classification (Anticipated)
Reproductive Toxicity	Based on data for N-Methylacetamide, may damage fertility or the unborn child. ^{[1][2]}	H360D
Skin Irritation/Corrosion	Amine-containing compounds can be irritating to the skin.	H315
Eye Damage/Irritation	Can cause serious eye irritation.	H319
Respiratory Irritation	May cause respiratory irritation if inhaled.	H335
Acute Oral Toxicity	May be harmful if swallowed.	H302

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Handling Practices	Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors. Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended long-term storage is at -20°C.

Experimental Protocols

Methylacetamide-PEG3-NH2 is primarily used as a linker in the synthesis of PROTACs, connecting a ligand for a target protein of interest (POI) to a ligand for an E3 ubiquitin ligase. The terminal primary amine of **Methylacetamide-PEG3-NH2** is typically reacted with an activated carboxylic acid (e.g., an NHS ester) on one of the ligands to form a stable amide bond.

General Protocol for Amide Bond Formation with an NHS Ester

This protocol describes a general procedure for conjugating **Methylacetamide-PEG3-NH2** to a molecule containing an N-hydroxysuccinimide (NHS) ester.

Materials:

- **Methylacetamide-PEG3-NH2**
- NHS ester-functionalized molecule (e.g., POI ligand or E3 ligase ligand)
- Anhydrous, amine-free solvent (e.g., Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO))
- Amine-free buffer (e.g., Phosphate-buffered saline (PBS), pH 7.2-8.0)
- Quenching solution (e.g., Tris buffer or hydroxylamine)
- Purification system (e.g., High-performance liquid chromatography (HPLC))

Procedure:

- Preparation of Reactants:
 - Dissolve the NHS ester-functionalized molecule in anhydrous DMF or DMSO to a desired concentration (e.g., 10 mg/mL).
 - Dissolve **Methylacetamide-PEG3-NH2** in the same anhydrous solvent to a similar concentration.

- Conjugation Reaction:
 - In a reaction vessel, add the solution of the NHS ester-functionalized molecule.
 - Add a slight molar excess (e.g., 1.1 to 1.5 equivalents) of the **Methylacetamide-PEG3-NH2** solution to the reaction vessel.
 - If necessary, adjust the pH of the reaction mixture to 7.2-8.0 by adding an amine-free buffer.
 - Allow the reaction to proceed at room temperature for 2-4 hours or overnight at 4°C with gentle stirring.
- Reaction Quenching:
 - Add a quenching solution to the reaction mixture to consume any unreacted NHS ester.
- Purification:
 - Purify the resulting conjugate using an appropriate method, such as reverse-phase HPLC, to separate the desired product from unreacted starting materials and byproducts.
- Characterization:
 - Confirm the identity and purity of the final conjugate using techniques such as LC-MS and NMR.

General Protocol for Solid-Phase PROTAC Synthesis

This protocol outlines the use of an amine-PEG linker like **Methylacetamide-PEG3-NH2** in a solid-phase synthesis workflow for PROTACs.

Materials:

- Solid support resin (e.g., aminomethylated polystyrene)
- Immobilized E3 ligase ligand or POI ligand
- **Methylacetamide-PEG3-NH2**

- Coupling agents (e.g., EDC, NHS, HATU, HBTU)
- Base (e.g., Diisopropylethylamine (DIPEA))
- Solvents (e.g., DMF, Dichloromethane (DCM))
- Deprotection reagents (if using protected linkers)
- Cleavage cocktail (e.g., Trifluoroacetic acid (TFA)-based)
- Purification system (e.g., HPLC)

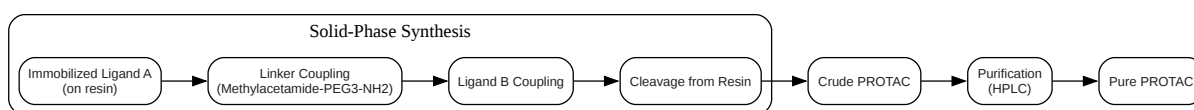
Procedure:

- Resin Preparation:
 - Swell the resin with the immobilized ligand in a suitable solvent like DMF.
- Linker Coupling:
 - Activate the carboxylic acid of the linker (if the amine is protected) or the immobilized ligand using coupling agents.
 - Add the amine-functionalized linker (**Methylacetamide-PEG3-NH2**) and a base like DIPEA to the resin.
 - Allow the reaction to proceed at room temperature with shaking.
- Washing:
 - Thoroughly wash the resin with DMF and DCM to remove excess reagents.
- Second Ligand Coupling:
 - Couple the second ligand (POI or E3 ligase ligand) to the other end of the linker using appropriate coupling chemistry.
- Cleavage and Deprotection:

- Treat the resin with a cleavage cocktail to release the synthesized PROTAC.
- Purification and Characterization:
 - Purify the crude PROTAC using preparative HPLC.
 - Characterize the final product by LC-MS and NMR.

Visualizations

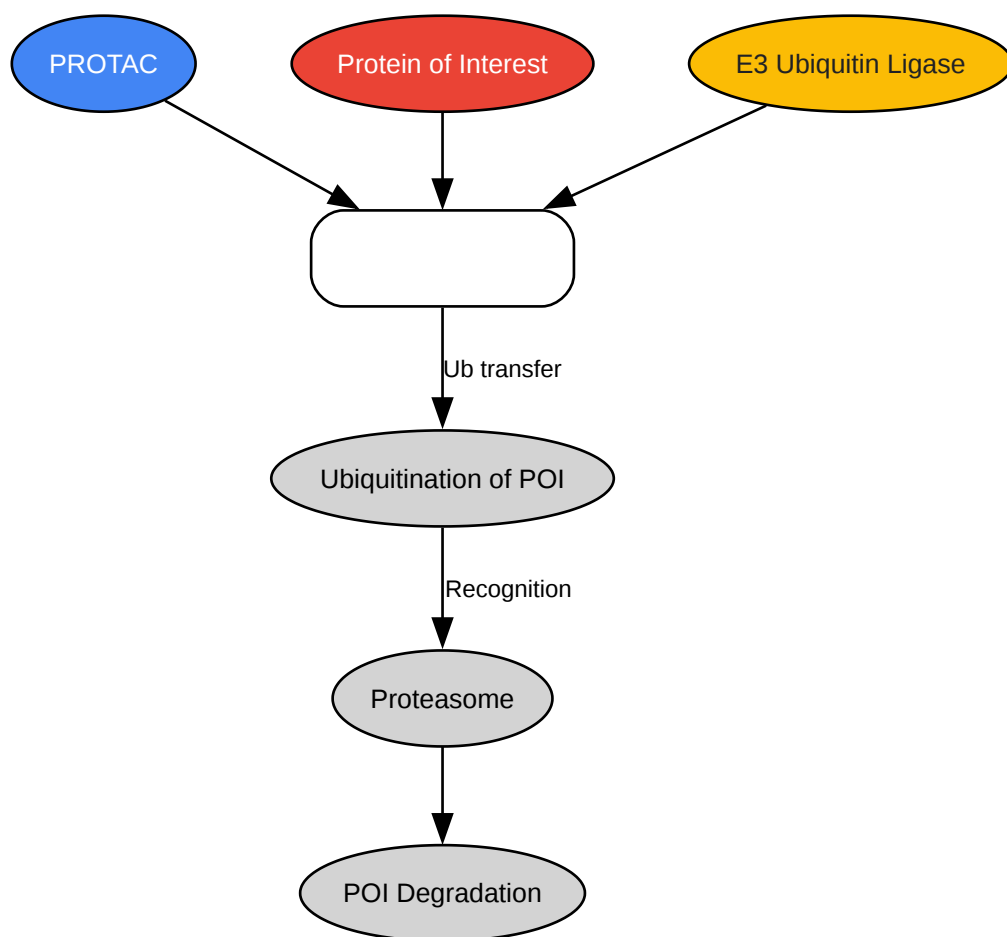
Experimental Workflow: PROTAC Synthesis



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Caption: Solid-phase synthesis workflow for a PROTAC molecule.

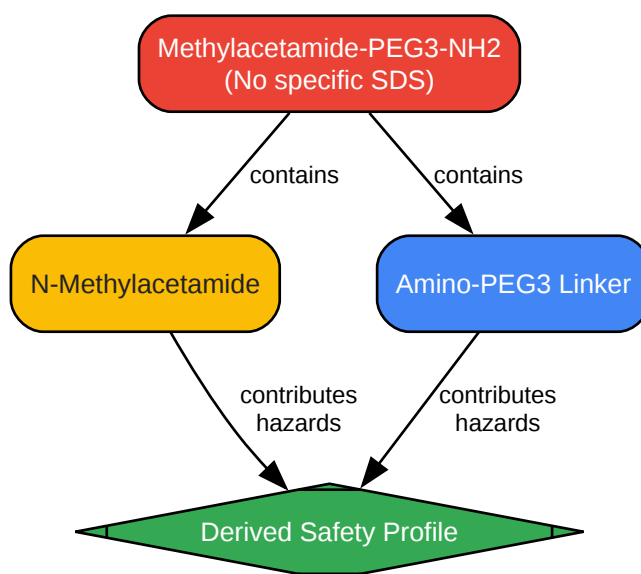
Signaling Pathway: PROTAC Mechanism of Action



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Caption: The catalytic cycle of PROTAC-mediated protein degradation.

Logical Relationship: Safety Data Derivation



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Caption: Derivation of safety profile from structural components.

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References

- 1. Current strategies for the design of PROTAC linkers: a critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PEG Linkers for PROTAC Synthesis | Biopharma PEG [biochempeg.com]
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